

Physical properties: melting point, boiling point, and density of 6-Methylpicolinonitrile

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Compound of Interest

Compound Name: 6-Methylpicolinonitrile

Cat. No.: B028785

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A Technical Guide to the Physical Properties of 6-Methylpicolinonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **6-Methylpicolinonitrile** (CAS No. 1620-75-3), a significant heterocyclic nitrile compound. This document summarizes its melting point, boiling point, and density, and outlines the standard experimental methodologies for their determination.

Core Physical Properties

6-Methylpicolinonitrile, also known by its synonyms 2-Cyano-6-methylpyridine, 6-Methyl-2-pyridinecarbonitrile, and 2-Methyl-6-cyanopyridine, is a solid at room temperature.^[1] Its physical characteristics are crucial for its handling, purification, and application in various research and development settings.

Data Summary

The experimentally determined and predicted physical properties of **6-Methylpicolinonitrile** are summarized in the table below. It is important to note the discrepancies in the reported melting points from various sources, which may be attributable to different experimental conditions or sample purities.

Physical Property	Value	Source
Melting Point	70-74 °C	[1][2][3][4][5]
107-111 °C	[6]	
Boiling Point	238.2 °C (at 760 mmHg)	[2][3]
120 °C (at 8 mmHg)	[7][8]	
Density	1.08 g/cm ³	[2][9]
1.08 ± 0.1 g/cm ³ (Predicted)	[4][10]	

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the standard laboratory procedures for measuring the melting point, boiling point, and density of a solid compound like **6-Methylpicolinonitrile**.

Melting Point Determination

The melting point of a crystalline solid is a sensitive indicator of its purity. A sharp melting range typically signifies a pure compound, whereas a broad melting range suggests the presence of impurities.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **6-Methylpicolinonitrile** is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- **Observation:** The temperatures at which the first drop of liquid appears (onset of melting) and at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For a solid compound like **6-Methylpicolinonitrile**, this property is determined at a specific pressure.

Methodology: Thiele Tube Method (for small quantities)

- **Sample Preparation:** A small amount of **6-Methylpicolinonitrile** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- **Observation:** As the temperature rises, air trapped in the capillary tube will bubble out. The heating is continued until a steady stream of bubbles emerges. The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point at that atmospheric pressure.

Density Determination

Density is an intrinsic property of a substance, defined as its mass per unit volume.

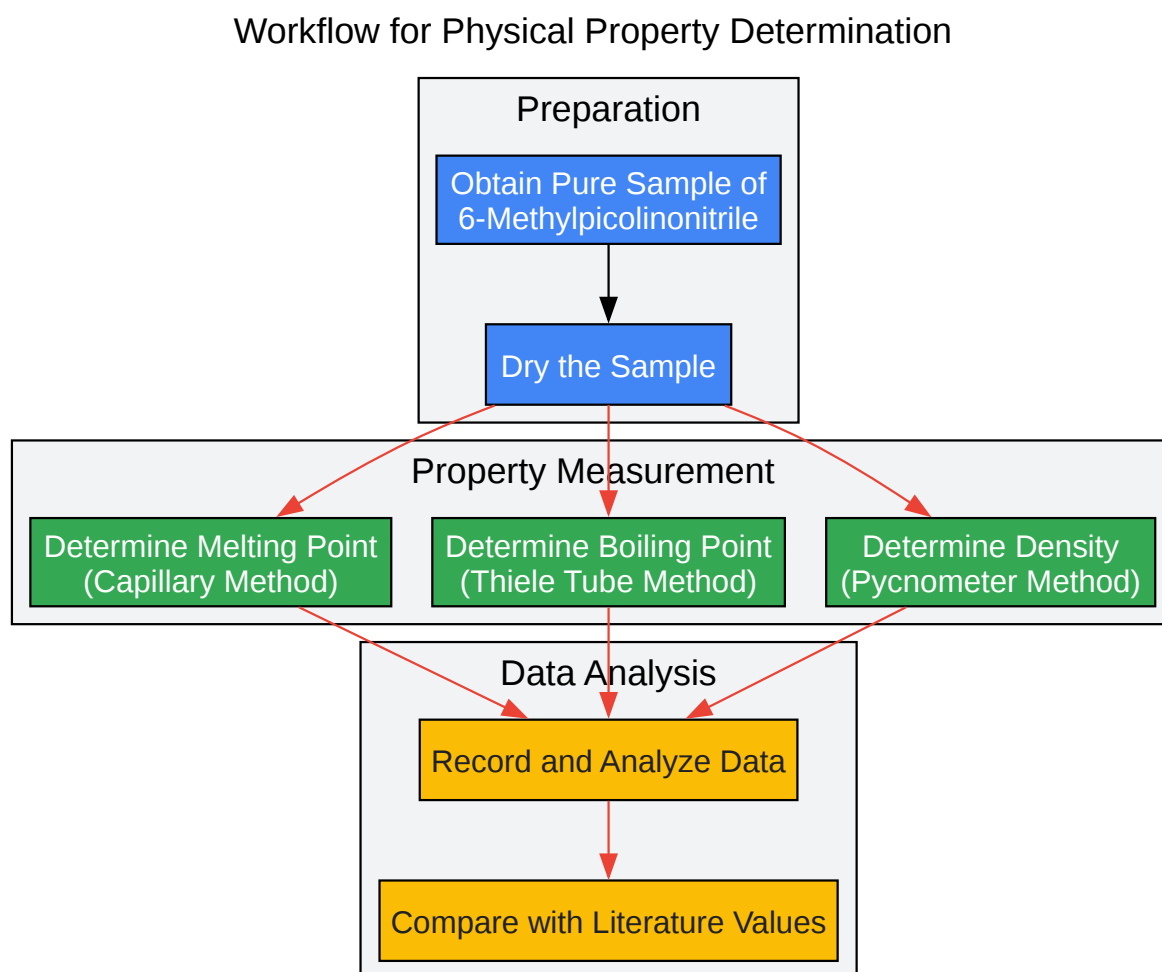
Methodology: Pycnometer Method

- **Mass of Empty Pycnometer:** A clean and dry pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube) is accurately weighed (m_1).
- **Mass of Pycnometer with Sample:** A known mass of **6-Methylpicolinonitrile** is added to the pycnometer, and the total mass is recorded (m_2).
- **Mass with an Inert Liquid:** An inert liquid of known density (ρ_{liquid}) in which **6-Methylpicolinonitrile** is insoluble is added to the pycnometer, filling it completely. Any excess liquid is wiped off, and the pycnometer is reweighed (m_3).

- Mass of Pycnometer with Inert Liquid Only: The pycnometer is emptied, cleaned, dried, and then filled with only the inert liquid and weighed (m_4).
- Calculation: The density of **6-Methylpicolinonitrile** (ρ_{sample}) is calculated using the following formula: $\rho_{\text{sample}} = [(m_2 - m_1) / ((m_4 - m_1) - (m_3 - m_2))] * \rho_{\text{liquid}}$

Workflow Visualization

The logical flow for the determination of the physical properties of a chemical compound like **6-Methylpicolinonitrile** can be visualized as follows:



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Caption: Workflow for the determination of physical properties of a chemical compound.

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